

Dienestrol-d2: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dienestrol-d2

Cat. No.: B12380176

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **Dienestrol-d2**. **Dienestrol-d2** is the deuterated form of Dienestrol, a synthetic, non-steroidal estrogen. It is classified as a known or suspected carcinogen and a suspected reproductive toxin.^{[1][2][3]} This document is intended for professionals in research and drug development who may handle this compound.

Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological properties of **Dienestrol-d2** is presented below. This data is essential for understanding its behavior and potential hazards.

Table 1: Physicochemical Properties of **Dienestrol-d2**

Property	Value	Source
CAS Number	1346606-45-8	[4]
Molecular Formula	C18H16D2O2	[4]
Molecular Weight	268.3466 g/mol	[4]
Appearance	White to off-white solid	Assumed from Dienestrol
Solubility	Practically insoluble in water and dilute acids. Freely soluble in alcohol, methanol, ether, acetone, and propylene glycol. Soluble in chloroform and aqueous solutions of alkali hydroxides.	[5]

Table 2: Hazard Identification and Classification

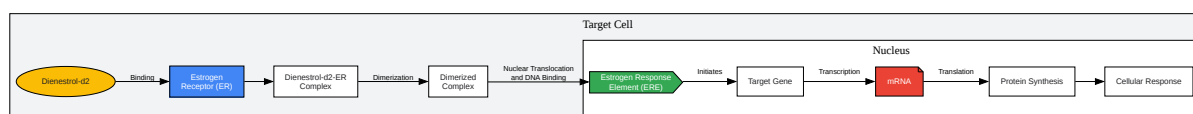
Hazard Class	Classification	Source
Carcinogenicity	May cause cancer (Category 1A/1B)	[2][3]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child	[2]
Mutagenicity	Mutagenic for mammalian somatic cells	[1]

Mechanism of Action and Signaling Pathway

Dienestrol-d2, like its non-deuterated counterpart, is a synthetic, non-steroidal estrogen that functions as an estrogen receptor (ER) agonist.[5][6] Its biological effects are mediated through its interaction with estrogen receptors, primarily ER α and ER β .

The mechanism of action involves the following steps:

- Cellular Entry: **Dienestrol-d2**, being lipophilic, passively diffuses across the cell membrane into target cells.[5]
- Receptor Binding: Inside the cell, it binds to estrogen receptors located in the cytoplasm or nucleus.[5]
- Conformational Change and Dimerization: Upon binding, the receptor undergoes a conformational change, leading to its dimerization.
- Nuclear Translocation: The activated receptor-ligand complex translocates to the nucleus.
- DNA Binding and Gene Transcription: In the nucleus, the complex binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes.
- Regulation of Gene Expression: This binding modulates the transcription of these genes, leading to the synthesis of specific proteins that produce the physiological effects of estrogens.[5]



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Caption: Estrogen Receptor Signaling Pathway for **Dienestrol-d2**.

Experimental Protocols for Safety Assessment

The classification of **Dienestrol-d2** as a carcinogen and reproductive toxin is based on data from its non-deuterated form, Dienestrol, and other synthetic estrogens. The following are general experimental protocols used to determine such classifications.

Carcinogenicity Studies

Carcinogenicity is typically assessed through long-term in vivo studies in animal models.

- Objective: To determine the potential of a substance to cause cancer.
- Methodology:
 - Animal Model: Typically conducted in two rodent species (e.g., rats and mice).
 - Administration: The test substance is administered daily for the majority of the animal's lifespan (e.g., 2 years). Routes of administration can include oral (in feed or by gavage), dermal, or inhalation, depending on the expected route of human exposure.
 - Dose Groups: At least three dose levels (low, medium, and high) and a control group are used. The high dose is typically the maximum tolerated dose (MTD).
 - Endpoint Analysis: At the end of the study, a complete necropsy is performed on all animals. Tissues are examined microscopically for the presence of tumors. Statistical analysis is used to determine if there is a significant increase in tumor incidence in the treated groups compared to the control group.

Reproductive Toxicity Studies

Reproductive toxicity is evaluated using a series of studies that cover all phases of the reproductive cycle. The "three-segment" design is a common approach.

- Objective: To assess the potential adverse effects of a substance on sexual function, fertility, and development.
- Methodology:
 - Segment I (Fertility and Early Embryonic Development): The substance is administered to male and female animals before and during mating and to females during early pregnancy. Evaluates effects on gametes, fertilization, and implantation.
 - Segment II (Embryo-Fetal Development): The substance is administered to pregnant females during the period of organogenesis. Evaluates the potential to cause birth defects

(teratogenicity).

- Segment III (Prenatal and Postnatal Development): The substance is administered to pregnant females from the end of organogenesis through lactation. Evaluates effects on late fetal development, birth, and postnatal growth and development of the offspring.

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict safety protocols must be followed when handling **Dienestrol-d2**.

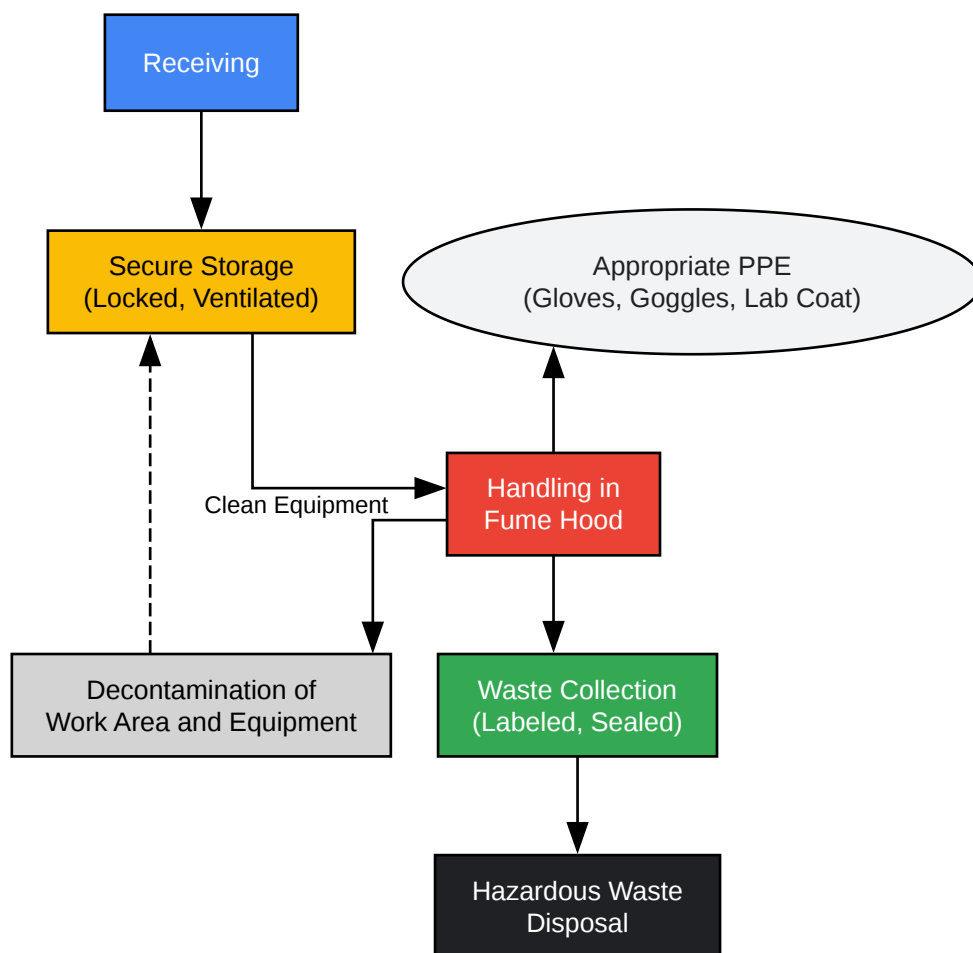
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as appropriate.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended.

General Handling Procedures:

- Work in a designated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[1\]](#)
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.[\[1\]](#)

- Store in a cool, well-ventilated, and locked area.[1][3]



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Caption: General workflow for the safe handling of **Dienestrol-d2**.

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

Table 4: First Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [1]

Spill Response:

- Small Spills: Carefully scoop up the spilled solid, trying to minimize dust generation. Place it in a sealed, labeled container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills: Evacuate the area. Prevent the spread of the spill. Contact your institution's environmental health and safety department for assistance with cleanup.

Waste Disposal

Dienestrol-d2 and any materials contaminated with it must be disposed of as hazardous waste.

- Collect all waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **Dienestrol-d2** down the drain or in the regular trash.

Conclusion

Dienestrol-d2 is a hazardous compound that requires careful handling to minimize exposure and risk. Researchers and other professionals must be fully aware of its carcinogenic and reproductive toxicity hazards. Adherence to the safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and proper engineering controls, is essential for maintaining a safe working environment. Always consult the most recent Safety Data Sheet (SDS) for the specific product you are using for the most up-to-date information.

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References

- 1. In Vitro Reproductive Toxicity Study - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 2. Dienestrol | C₁₈H₁₈O₂ | CID 667476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dinestrol | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [[pharmacompass.com](https://www.pharmacompass.com)]
- 4. Test systems to identify reproductive toxicants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
- 6. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
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